

An In-depth Technical Guide to the Thermophysical Properties of Chlorocyclopropane

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Compound of Interest

Compound Name: *Chlorocyclopropane*

Cat. No.: *B1620479*

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Introduction

Chlorocyclopropane (C_3H_5Cl), also known as cyclopropyl chloride, is a halogenated cycloalkane that serves as a versatile intermediate in organic synthesis and is a subject of interest in studies of strained ring systems. A thorough understanding of its thermophysical properties is paramount for its application in chemical engineering, process design, safety protocols, and computational modeling. This guide provides a comprehensive overview of the key thermophysical properties of **chlorocyclopropane**, detailing available quantitative data and the experimental methodologies employed for their determination.

Quantitative Thermophysical Data

The following tables summarize the available experimental data for the principal thermophysical properties of **chlorocyclopropane**. It is important to note that some properties, such as heat capacity, viscosity, and thermal conductivity, have limited publicly available experimental data, with comprehensive datasets often held in subscription-based databases like the NIST/TRC Web Thermo Tables.

Table 1: Physical and Thermodynamic Properties of **Chlorocyclopropane**

Property	Value	Units	Conditions	Reference(s)
Molecular Formula	C ₃ H ₅ Cl	-	-	[1]
Molecular Weight	76.525	g/mol	-	[1] [2]
Boiling Point	43.43	°C	at 101.325 kPa (760 Torr)	[2]
Melting Point	-97.68	°C	-	[3]
Density	0.9962	g/cm ³	at 20 °C	[3]
Vapor Pressure	22.66	kPa	at 25 °C (170 mmHg)	[3]

Table 2: Temperature-Dependent Properties of **Chlorocyclopropane** (Data from NIST/TRC Web Thermo Tables)

Property	Temperature Range (K)	Pressure Range (kPa)	Phase
Density (Liquid)	175.51 - 515	In equilibrium with gas	Liquid
Density (Gas)	250 - 510	0.001 - 1173.41	Gas
Viscosity (Liquid)	220 - 510	In equilibrium with gas	Liquid
Viscosity (Gas)	320 - 770	-	Gas
Thermal Conductivity (Liquid)	180 - 460	In equilibrium with gas	Liquid
Thermal Conductivity (Gas)	320 - 770	-	Gas
Heat Capacity at Saturation Pressure (Liquid)	175.51 - 500	In equilibrium with gas	Liquid
Ideal Gas Heat Capacity at Constant Pressure	298 - 700	-	Gas
Enthalpy of Vaporization	175.51 - 515	-	Liquid to Gas
Enthalpy (Liquid)	175.51 - 500	In equilibrium with gas	Liquid
Enthalpy (Ideal Gas)	298 - 700	-	Gas

Note: Specific data points from the NIST/TRC Web Thermo Tables require a subscription for access. The table indicates the range over which critically evaluated data is available.[\[4\]](#)

Experimental Protocols

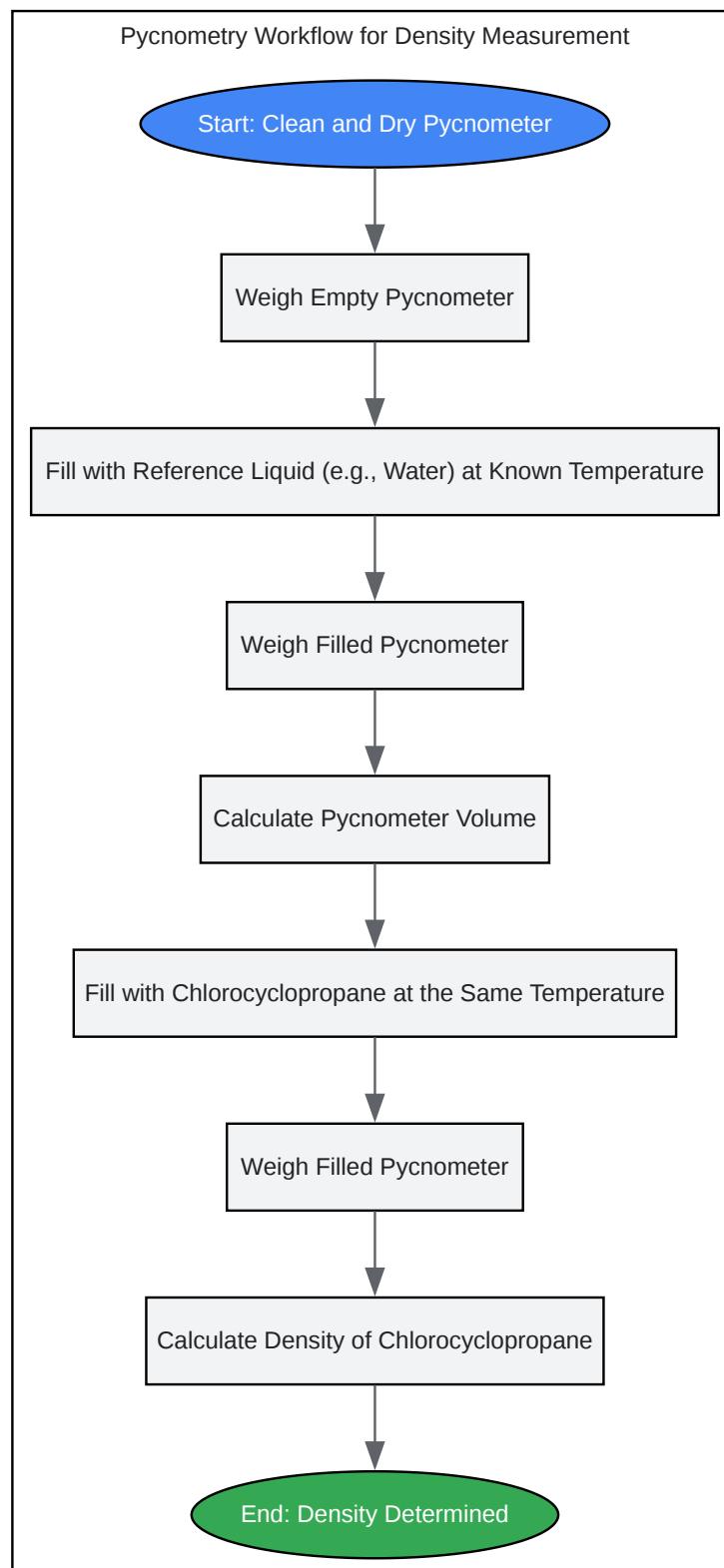
The determination of thermophysical properties requires precise and well-established experimental techniques. The following sections detail the general methodologies applicable to the measurement of these properties for liquid **chlorocyclopropane**.

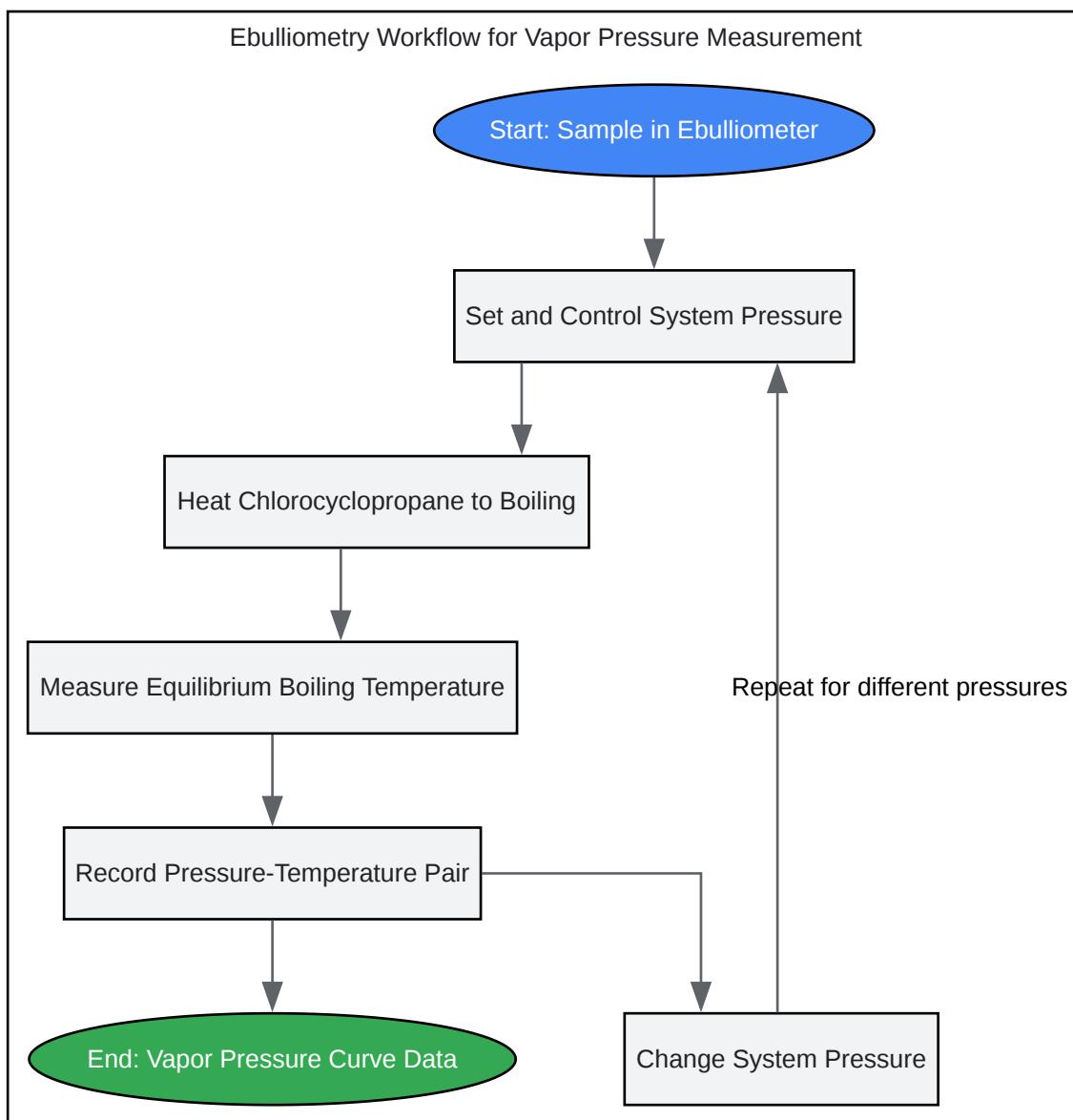
Density Measurement: Pycnometry

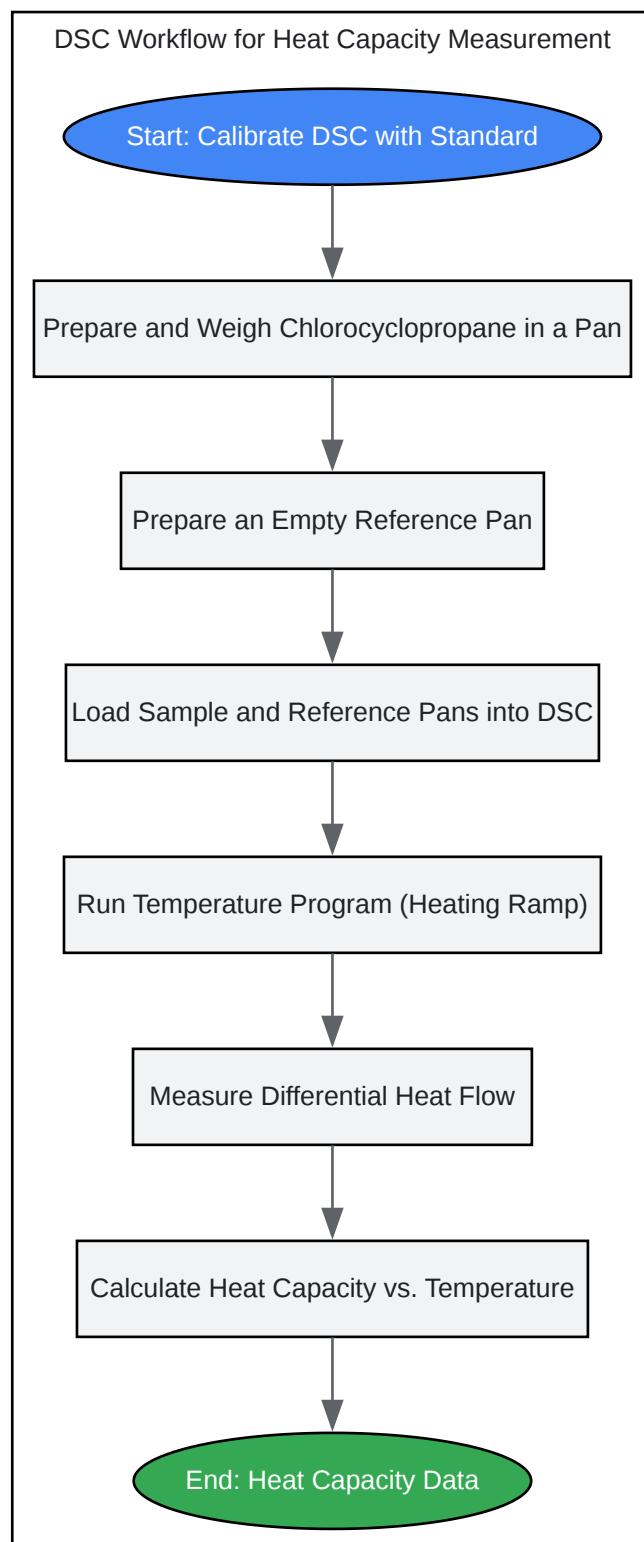
Density, a fundamental physical property, is typically measured using a pycnometer. This method offers high precision and is suitable for liquids.

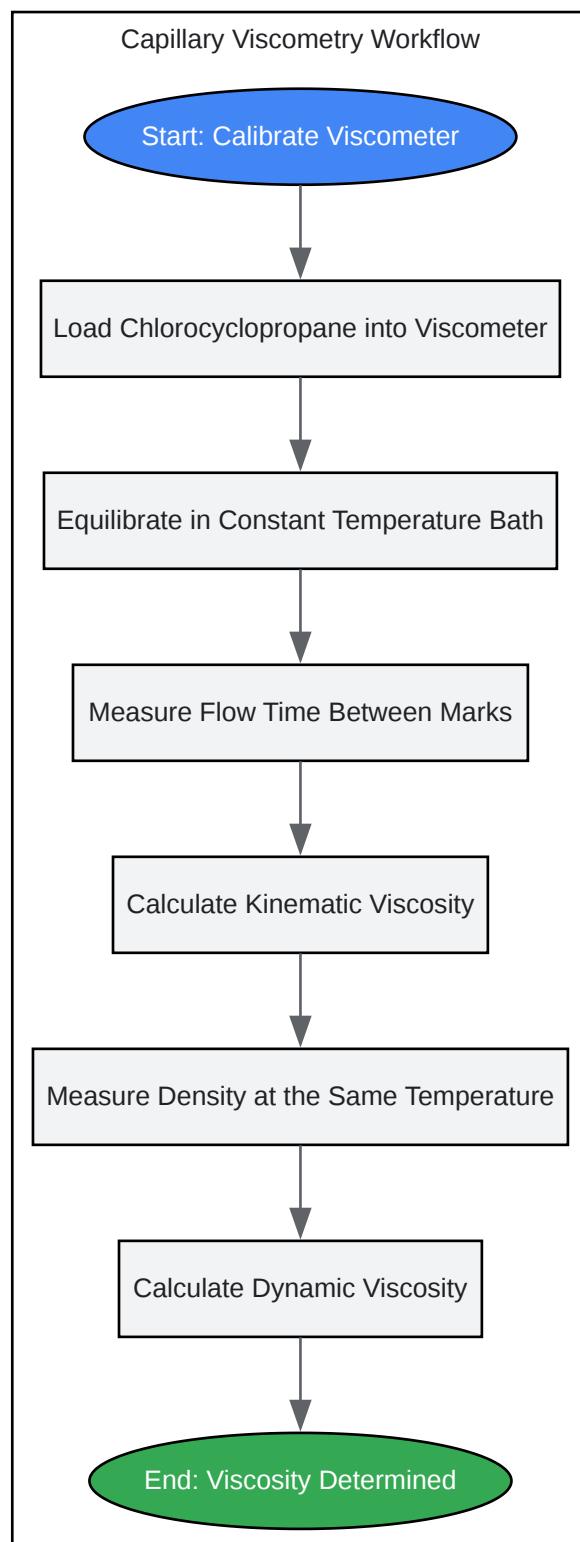
Methodology:

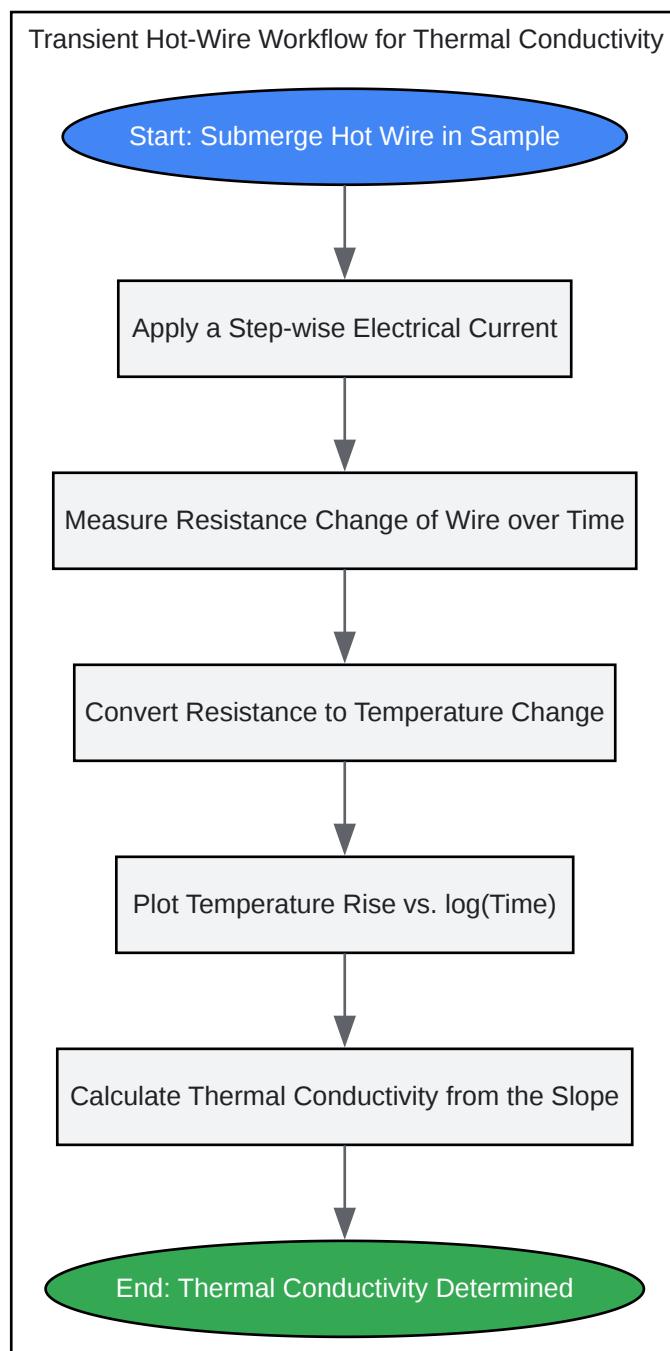
- Calibration: The exact volume of the pycnometer is determined by filling it with a reference substance of a known density, such as deionized water, at a precisely controlled temperature. The pycnometer is weighed empty and then filled with the reference substance to determine the mass of the liquid it holds. The volume is then calculated using the known density.
- Sample Measurement: The calibrated pycnometer is filled with **chlorocyclopropane** at the same controlled temperature.
- Weighing: The mass of the **chlorocyclopropane**-filled pycnometer is accurately measured.
- Calculation: The density of the **chlorocyclopropane** is calculated by dividing the mass of the sample by the calibrated volume of the pycnometer.

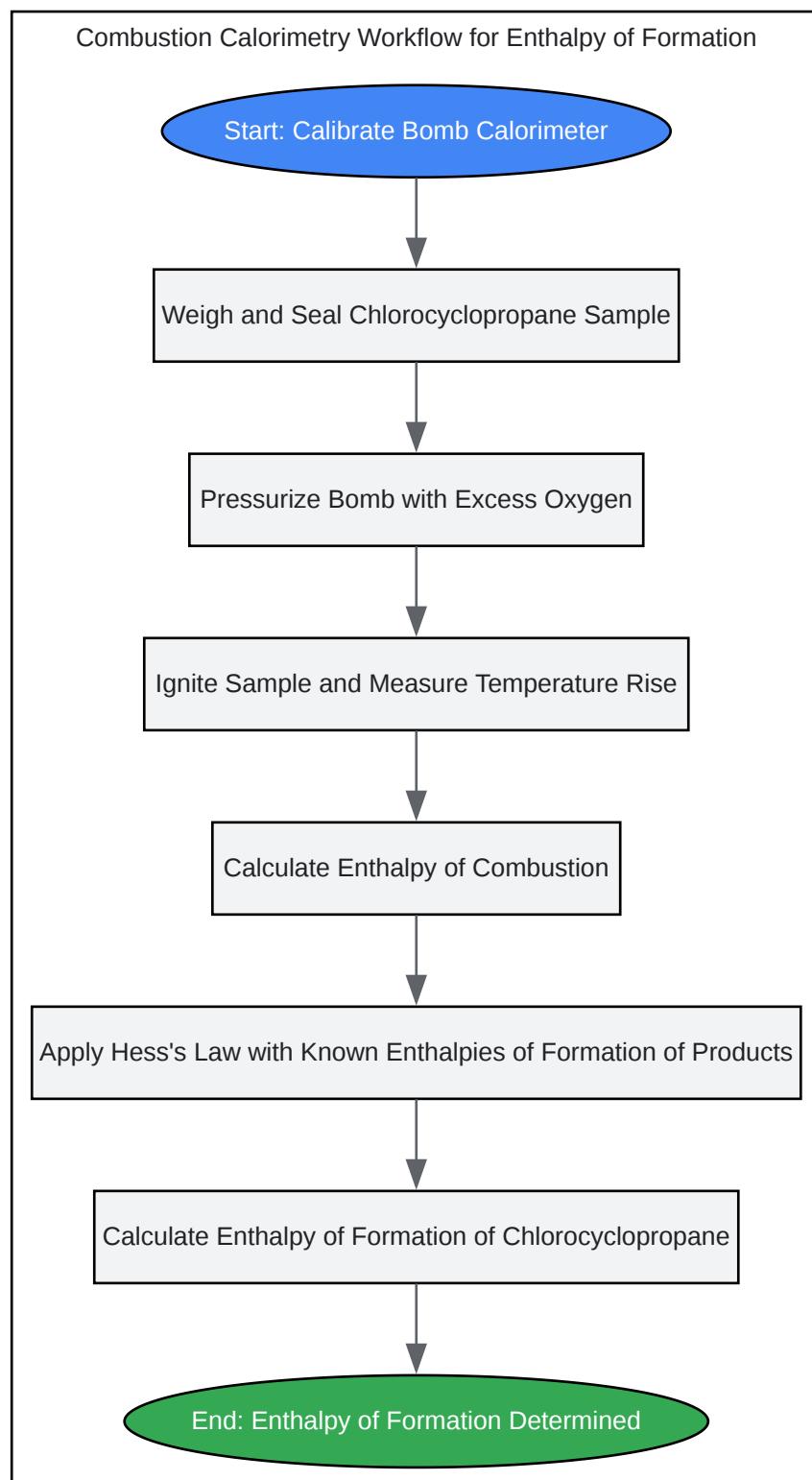












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